

# Standard KASP Thermal Cycler Program and Conditions: Application Notes and Protocols

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## Compound of Interest

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## Introduction

Kompetitive Allele Specific PCR (KASP™) is a homogenous, fluorescent endpoint genotyping technology used for single nucleotide polymorphism (SNP) and insertion/deletion (indel) genotyping. The technology relies on a unique form of competitive allele-specific PCR, enabling highly accurate and cost-effective bi-allelic discrimination. This document provides detailed protocols and application notes for the standard KASP thermal cycler program, designed to guide researchers in achieving robust and reproducible results.

## Principle of KASP Technology

The KASP assay consists of three components: the test DNA, a KASP Assay mix containing two allele-specific forward primers and one common reverse primer, and the KASP Master mix which includes a FRET (Fluorescence Resonance Energy Transfer) cassette, Taq polymerase, and an optimized buffer solution.[1] During thermal cycling, the allele-specific primers compete for binding to the template DNA. Successful amplification leads to the incorporation of a tail sequence that corresponds to a universal FRET cassette, resulting in a fluorescent signal. The

specific dye (FAM™ or HEX™) that fluoresces indicates which allele is present in the sample.

[1][2]

## Experimental Protocols

### Reagent Preparation and Reaction Setup

Successful KASP genotyping is contingent on precise reagent preparation and reaction setup. The following tables outline the recommended volumes for preparing the KASP genotyping mix for both 96-well and 384-well plates.[3] It is crucial to prepare a master mix of the KASP Assay and Master mixes for the total number of reactions to ensure consistency.[1]

Table 1: KASP Genotyping Mix Preparation

Component	Volume for 96-well plate (per reaction)	Volume for 384-well plate (per reaction)
2x KASP Master Mix	2.5 µL	2.5 µL
KASP Assay Mix	0.07 µL	0.07 µL
Water (if using dried DNA)	2.43 µL	2.43 µL
Total Genotyping Mix	5.0 µL	5.0 µL

Note: The table assumes a final reaction volume of 10 µL for 96-well plates and 5 µL for 384-well plates when using wet DNA. For dried down DNA, the genotyping mix volume is doubled and added to the dry DNA pellet.[3]

Table 2: Final Reaction Assembly

Component	Volume for 96-well plate	Volume for 384-well plate
DNA Sample (5-50 ng)	5.0 µL	2.5 µL
KASP Genotyping Mix	5.0 µL	2.5 µL
Total Reaction Volume	10.0 µL	5.0 µL

The minimum recommended final DNA concentration is 2.5 ng/μL, based on the human genome size. This may need adjustment for organisms with significantly different genome sizes.[4][5]

## Step-by-Step Protocol:

- Prepare DNA Samples: Array DNA samples in a 96-well or 384-well PCR plate. Include a minimum of 22 DNA samples and at least two no-template controls (NTCs) per assay to ensure reliable cluster analysis.[1][2]
- Prepare KASP Genotyping Mix: Thaw and vortex the KASP Assay mix and KASP Master mix. Prepare the genotyping mix according to the volumes in Table 1, ensuring enough mix is made for all reactions plus a 10% excess.[2]
- Dispense Genotyping Mix: Add the appropriate volume of the KASP genotyping mix to each well containing the DNA sample.
- Seal and Centrifuge: Seal the plate with an optically clear PCR seal. Centrifuge the plate at a minimum of 550 x g to ensure all liquids are at the bottom of the wells.[3]
- Thermal Cycling: Place the plate in a thermal cycler and run the standard KASP thermal cycling program as detailed in Table 3.
- Plate Reading: After completion of the thermal cycling program, ensure the plate is cooled to below 40°C before reading.[1][3] Read the plate in a FRET-capable plate reader or qPCR machine.
- Data Analysis: Import the data into a suitable genotype cluster analysis software.

## Standard KASP Thermal Cycler Program

The standard KASP thermal cycling protocol utilizes a touchdown PCR approach to enhance specificity, followed by a set of standard cycling for signal generation.[4] KASP chemistry employs a two-step PCR, combining the annealing and extension steps.[4][6]

Table 3: Standard KASP Thermal Cycler Program

Stage	Step	Temperature (°C)	Time	Number of Cycles
1	Activation	94	15 minutes	1
2	Touchdown PCR	Denaturation	94	20 seconds
	Annealing/Elongation	61-55 (drop 0.6°C per cycle)	60 seconds	
3	Amplification	Denaturation	94	20 seconds
	Annealing/Elongation	55	60 seconds	

Some assays with high or low GC content may require alternative cycling conditions.[4]

## Troubleshooting and Further Cycling ("Recycling")

If genotyping clusters are not well-defined after the initial run, it is likely that the PCR has not reached completion.[7] In such cases, additional thermal cycling, referred to as "recycling," can be performed.[7]

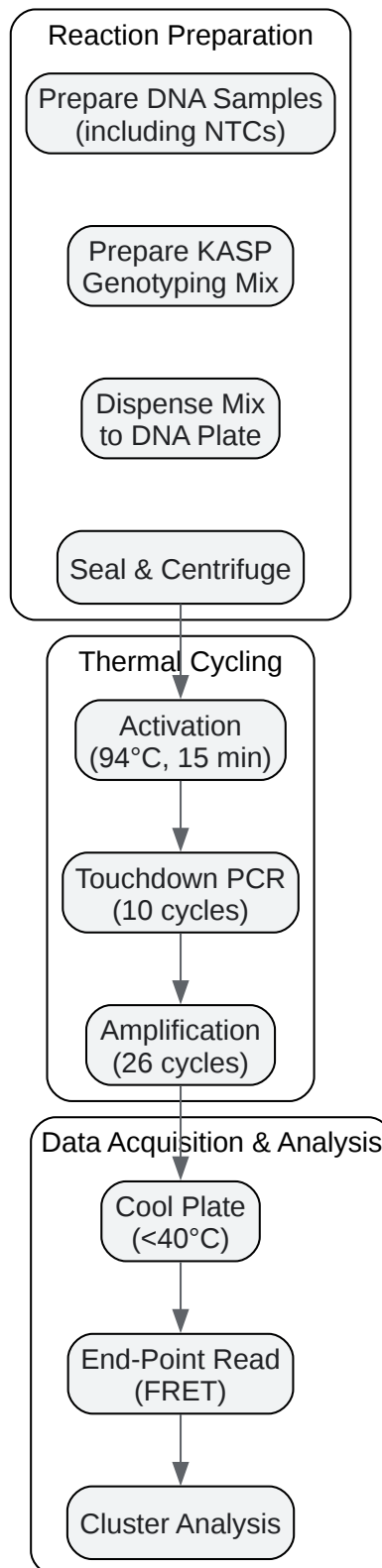
Table 4: KASP Recycling Program

Step	Temperature (°C)	Time	Number of Cycles
Denaturation	94	20 seconds	3
Annealing/Elongation	55	60 seconds	

It is recommended to perform recycling in steps of 3 additional cycles, followed by a plate read, to determine the optimal number of cycles for a specific assay.[7] A maximum of four recycling steps (a total of 12 additional cycles) is generally recommended.[7]

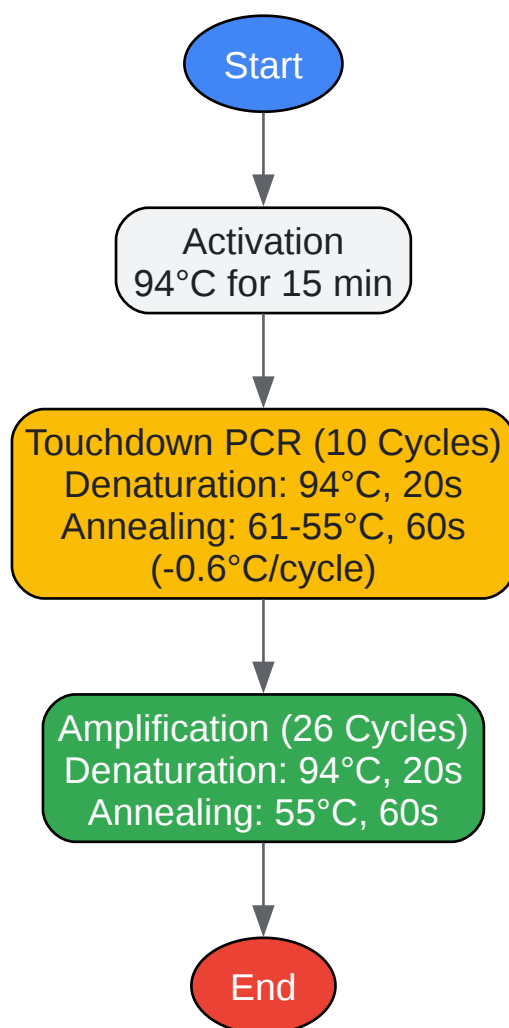
## Visualizing the KASP Workflow

The following diagrams illustrate the key processes in a KASP genotyping experiment.



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Caption: KASP genotyping experimental workflow.



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Caption: Standard KASP thermal cycler program stages.

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